

# Bromodichloroacetic Acid as a Disinfection Byproduct: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromodichloroacetic acid

Cat. No.: B165882

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## Executive Summary

**Bromodichloroacetic acid** (BDCAA) is a disinfection byproduct (DBP) formed during the chlorination of drinking water containing natural organic matter and bromide. Classified as "reasonably anticipated to be a human carcinogen," BDCAA has demonstrated clear evidence of carcinogenic activity in animal studies, leading to increased incidences of tumors in the liver, mammary gland, and other tissues. This technical guide provides a comprehensive overview of the formation, occurrence, toxicology, and carcinogenic mechanisms of BDCAA, with a focus on quantitative data, detailed experimental protocols, and the signaling pathways implicated in its toxicity.

## Formation and Occurrence of Bromodichloroacetic Acid

**Bromodichloroacetic acid** is a member of the haloacetic acid (HAA) family of chemicals. HAAs are formed when drinking water supplies containing natural organic matter (e.g., humic or fulvic acids) are disinfected with chlorine-containing oxidizing compounds such as chlorine

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)